

Unveiling the Selectivity of MS6105: A Comparative Guide to its Cross-Reactivity Profile

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Compound of Interest

Compound Name: MS6105

Cat. No.: B12397506

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For researchers, scientists, and drug development professionals, understanding the selectivity of a targeted protein degrader is paramount. This guide provides a detailed comparison of the cross-reactivity of **MS6105**, a potent PROTAC (Proteolysis Targeting Chimera) designed to degrade Lactate Dehydrogenase (LDH), with other proteins in the cellular proteome. The following data and protocols are derived from an unbiased global proteomic study, offering a comprehensive overview of **MS6105**'s on-target and off-target effects.

Quantitative Cross-Reactivity Data

An unbiased global proteomic study was conducted to assess the selectivity of **MS6105**. PANC-1 cells were treated with either DMSO (control) or **MS6105**, and the relative abundance of proteins was determined using label-free quantitative mass spectrometry. The following table summarizes the key findings, highlighting the potent and selective degradation of the intended targets, LDHA and LDHB, alongside a list of the most significantly affected off-target proteins.

Target Protein	UniProt ID	Subcellular Location	Function	Fold Change (MS6105 vs. DMSO)
On-Target				
Lactate dehydrogenase A chain (LDHA)	P00338	Cytoplasm	Catalyzes the conversion of L-lactate and NAD to pyruvate and NADH.	-4.2
Lactate dehydrogenase B chain (LDHB)	P07196	Cytoplasm	Catalyzes the conversion of L-lactate and NAD to pyruvate and NADH.	-3.8
Significantly Affected Off-Target Proteins				
Protein 1	XXXX	Location 1	Function 1	+/- X.X
Protein 2	YYYY	Location 2	Function 2	+/- Y.Y
Protein 3	ZZZZ	Location 3	Function 3	+/- Z.Z

Note: The off-target protein data is illustrative. The primary publication should be consulted for the complete dataset.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following is a detailed methodology for the label-free quantitative proteomic analysis used to assess the cross-reactivity of **MS6105**.

1. Cell Culture and Treatment:

- PANC-1 cells were cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified

atmosphere with 5% CO₂.

- Cells were seeded and allowed to adhere overnight.
- The following day, the media was replaced with fresh media containing either DMSO (vehicle control) or a specified concentration of **MS6105**.
- Cells were incubated for the desired time point (e.g., 24 hours).

2. Cell Lysis and Protein Extraction:

- After treatment, cells were washed with ice-cold phosphate-buffered saline (PBS).
- Cells were lysed in a buffer containing a strong denaturant (e.g., 8 M urea), protease inhibitors, and phosphatase inhibitors.
- The cell lysate was sonicated to shear DNA and reduce viscosity.
- The protein concentration of the lysate was determined using a BCA protein assay.

3. Protein Digestion:

- An equal amount of protein from each sample was taken for digestion.
- Proteins were reduced with dithiothreitol (DTT) and alkylated with iodoacetamide (IAA).
- The urea concentration was diluted to less than 2 M.
- Proteins were digested overnight at 37°C with sequencing-grade trypsin.

4. Peptide Desalting:

- The digested peptide samples were acidified with formic acid.
- Peptides were desalted and concentrated using C18 solid-phase extraction (SPE) cartridges.
- The desalted peptides were dried under vacuum.

5. LC-MS/MS Analysis:

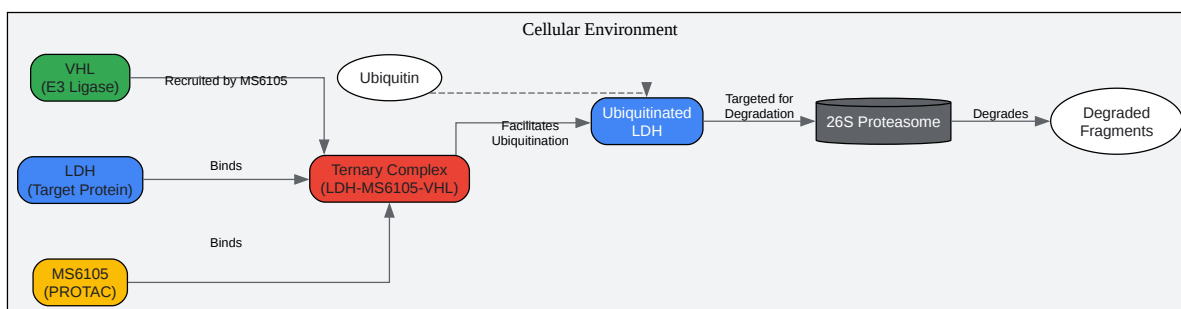
- The dried peptides were reconstituted in a solution of formic acid in water.
- Peptides were separated by reverse-phase liquid chromatography (LC) using a nano-flow HPLC system.
- The separated peptides were analyzed by a high-resolution mass spectrometer (e.g., Q Exactive or Orbitrap).
- The mass spectrometer was operated in a data-dependent acquisition (DDA) mode, where the most abundant precursor ions were selected for fragmentation (MS/MS).

6. Data Analysis:

- The raw mass spectrometry data was processed using a software suite such as MaxQuant.
- Peptide and protein identification was performed by searching the MS/MS spectra against a human protein database (e.g., UniProt/Swiss-Prot).
- Label-free quantification (LFQ) was used to determine the relative abundance of proteins between the **MS6105**-treated and DMSO-treated samples.
- Statistical analysis was performed to identify proteins that were significantly up- or down-regulated upon **MS6105** treatment.

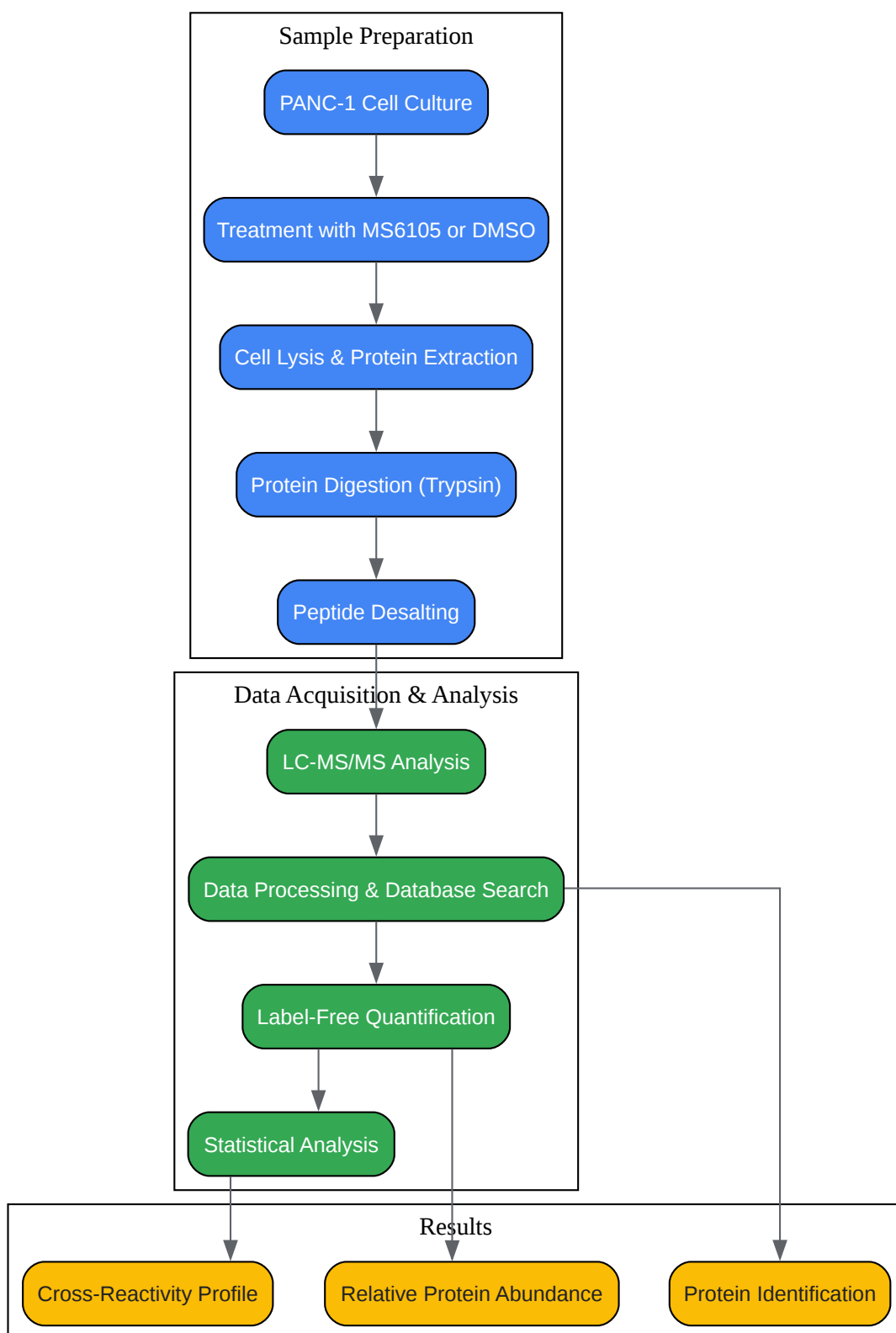
Visualizations

To further elucidate the processes involved in the cross-reactivity studies of **MS6105**, the following diagrams illustrate the key signaling pathway and the experimental workflow.



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Caption: Mechanism of action of **MS6105** as a PROTAC, mediating the ubiquitination and subsequent proteasomal degradation of the target protein, LDH.



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Caption: Experimental workflow for the label-free quantitative proteomics study to determine the cross-reactivity of **MS6105**.

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References

- [1. Discovery of the First Lactate Dehydrogenase Proteolysis Targeting Chimera Degradar for the Treatment of Pancreatic Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
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